

Technical Guide: Somatostatin Acetate (CAS 77077-06-6)

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Compound of Interest

Compound Name: 2,2'-Oxybis(N,N-diethylacetamide)

CAS No.: 77077-06-6

Cat. No.: B2790373

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Properties, Synthesis, and Experimental Applications

Executive Summary

Somatostatin Acetate (CAS 77077-06-6) is the acetate salt form of Somatostatin-14, a cyclic tetradecapeptide hormone originally isolated from the hypothalamus. It functions as a universal endocrine off-switch, inhibiting the secretion of Growth Hormone (GH), Thyroid-Stimulating Hormone (TSH), insulin, glucagon, and various gastrointestinal hormones.[1]

While synthetic analogs (e.g., Octreotide, Lanreotide) are preferred for chronic therapy due to extended half-lives, Somatostatin Acetate remains the gold standard for acute clinical interventions (e.g., esophageal variceal bleeding) and as a benchmark reference in pharmacological research. This guide provides a comprehensive technical analysis of its physicochemical properties, signaling mechanisms, manufacturing protocols, and experimental handling.

Chemical Identity & Physicochemical Properties[1] [3][4][5][6][7][8][9]

Somatostatin Acetate is a cyclic peptide containing one disulfide bridge connecting Cys3 and Cys14. The acetate counterion improves water solubility compared to the free base.

Table 1: Physicochemical Specifications

Property	Specification
CAS Number	77077-06-6 (Acetate); 38916-34-6 (Free Base)
Chemical Name	Somatostatin-14 Acetate
Sequence	Ala-Gly-Cys-Lys-Asn-Phe-Phe-Trp-Lys-Thr-Phe-Thr-Ser-Cys (Disulfide bridge: 3–14)
Molecular Formula	
Molecular Weight	1637.88 g/mol (Free Base)
Appearance	White to off-white lyophilized powder
Solubility	Soluble in water (>1 mg/mL), 1% Acetic Acid, and Saline. [2] Insoluble in non-polar organic solvents.
Isoelectric Point (pI)	~9.5 (Basic due to Lys residues)
Stability	Hygroscopic. Solid: Stable at -20°C. Solution: Rapid enzymatic degradation (min in plasma).

Mechanism of Action: Signal Transduction

Somatostatin exerts its effects by binding to five G-protein-coupled receptor subtypes (SSTR1–5). The primary mechanism involves the activation of pertussis toxin-sensitive inhibitory G-proteins (

), leading to the inhibition of adenylyl cyclase and a reduction in intracellular cAMP.

Key Signaling Events:

- Receptor Binding: High-affinity binding to SSTR2 and SSTR5 (primary therapeutic targets).[\[3\]](#)

- Adenylate Cyclase Inhibition:

subunit inhibits AC, depleting cAMP.[\[3\]](#)

- Ion Channel Modulation:

- Activation of G-protein-gated inwardly rectifying

channels (GIRK), causing hyperpolarization.

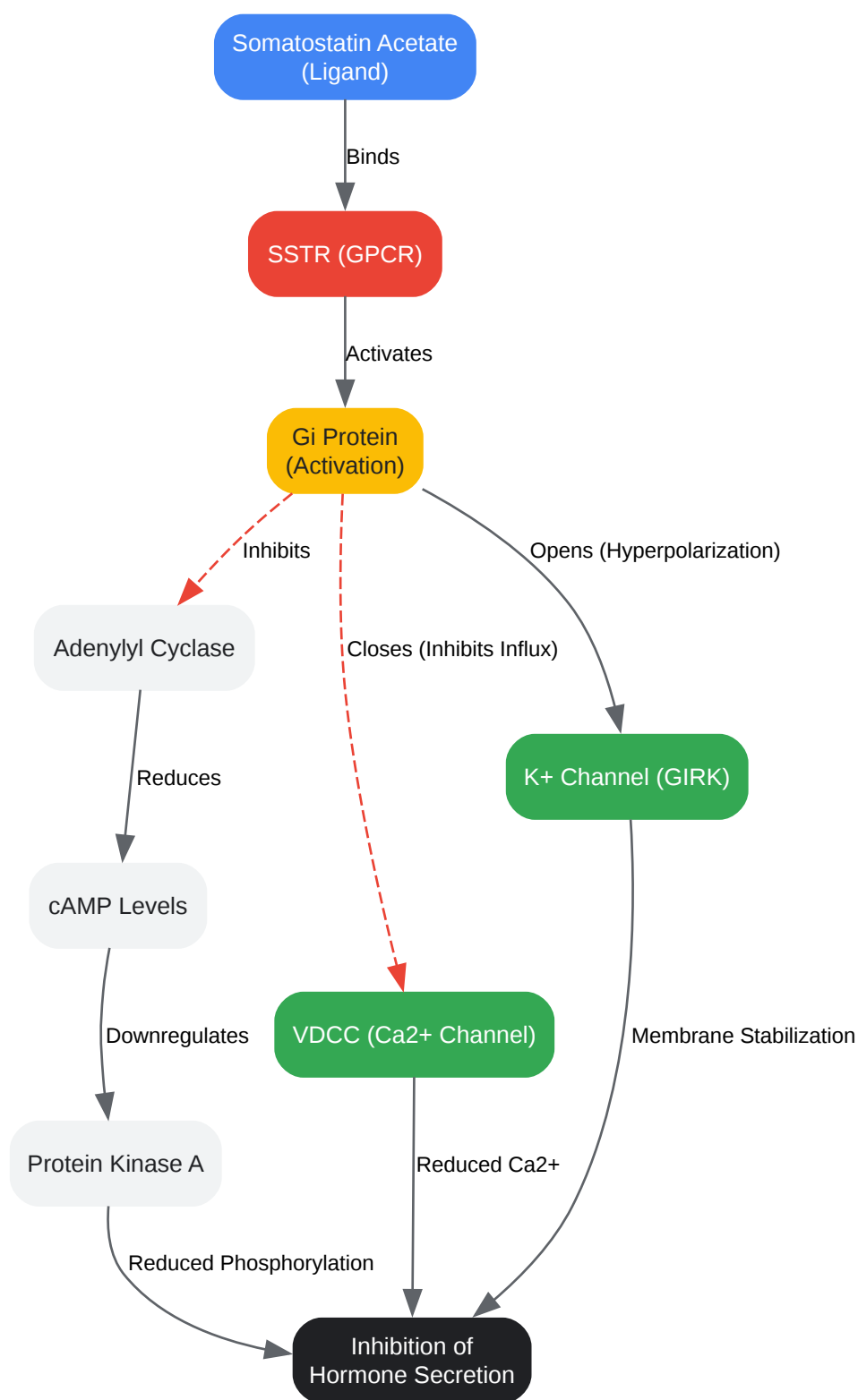
- Inhibition of Voltage-Dependent

Channels (VDCC), blocking calcium influx required for vesicle fusion and hormone exocytosis.

- Antiproliferative Effect: Activation of phosphotyrosine phosphatases (SHP-1/2) inhibits MAPK/ERK pathways, arresting cell cycle progression.

Visualization: SSTR Signaling Pathway

The following diagram illustrates the cascade from receptor binding to physiological output.



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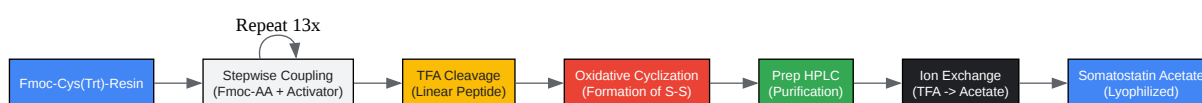
Figure 1: Signal transduction pathway of Somatostatin Acetate mediated by Gi-coupled receptors, resulting in antiseecretory effects.

Synthesis & Manufacturing

The production of Somatostatin Acetate typically utilizes Solid Phase Peptide Synthesis (SPPS) using Fmoc chemistry, followed by oxidative cyclization to form the critical disulfide bridge.

Manufacturing Workflow

- Resin Loading: Attachment of the C-terminal Cysteine to a chlorotriptyl or Wang resin.
- Elongation: Stepwise coupling of Fmoc-protected amino acids.
- Cleavage: Removal from resin using TFA (Trifluoroacetic acid), simultaneously removing side-chain protecting groups.
- Cyclization: Oxidation of sulfhydryl groups (-SH) on Cys3 and Cys14 to form the disulfide bond (S-S). This is often performed in a dilute solution to favor intramolecular cyclization over intermolecular polymerization.
- Purification: Preparative HPLC to remove linear precursors and deletion sequences.
- Salt Exchange: Conversion of TFA salt to Acetate salt using ion-exchange chromatography.



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Figure 2: SPPS workflow for Somatostatin Acetate production, highlighting the critical cyclization and salt exchange steps.

Experimental Protocols

For researchers utilizing CAS 77077-06-6, maintaining peptide integrity is paramount due to its susceptibility to aggregation and enzymatic degradation.

Protocol A: Reconstitution and Storage

Rationale: Somatostatin is stable in acidic media but degrades rapidly in alkaline conditions or presence of peptidases.

- Solvent: Use sterile distilled water or 1% Acetic Acid (v/v). Avoid saline for initial dissolution if high concentration (>2 mg/mL) is required, as ionic strength can induce aggregation.
- Reconstitution: Add solvent to the vial. Swirl gently; do not vortex vigorously to avoid shearing the peptide.
- Aliquot: Divide into single-use aliquots immediately.
- Storage: Store lyophilized powder at -20°C. Store aliquots at -80°C. Avoid freeze-thaw cycles.

Protocol B: HPLC Purity & Stability Assay

Rationale: This method separates the oxidized (cyclic) form from the reduced (linear) form and degradation products.

- Column: C18 Reverse Phase (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase A: 0.1% TFA in Water (or 0.01 M Ammonium Acetate pH 4.0 for mass spec compatibility).
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 20% B to 50% B over 30 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm (peptide bond) and 280 nm (Trp/Phe).
- Acceptance Criteria: Main peak retention time ~12-15 min; Purity >98%.

Protocol C: In Vitro cAMP Inhibition Bioassay

Rationale: Validates biological activity by measuring the inhibition of Forskolin-induced cAMP accumulation in SSTR-expressing cells (e.g., CHO-K1 or AtT-20).

- Cell Culture: Seed CHO-SSTR2 cells in 96-well plates (cells/well).
- Stimulation: Incubate cells with Forskolin (10 μ M) to stimulate adenylyl cyclase.
- Treatment: Add Somatostatin Acetate at varying concentrations (to M).
- Incubation: 30 minutes at 37°C.
- Lysis & Detection: Lyse cells and quantify cAMP using a competitive ELISA or TR-FRET kit.
- Data Analysis: Plot log[Somatostatin] vs. % cAMP inhibition. Calculate (Expected range: 0.1 – 1.0 nM).

Applications in Drug Development

While native Somatostatin has a short half-life (min), making it unsuitable for chronic treatment, it is critical in specific domains:

- Acute Clinical Care:
 - Esophageal Varices: Continuous IV infusion reduces splanchnic blood flow, controlling bleeding in cirrhotic patients.
 - Pancreatic Fistulas: Reduces exocrine secretion, aiding closure.
- Pharmacological Research:
 - Reference Standard: Used to benchmark the binding affinity (

) of novel synthetic analogs (e.g., Pasireotide).

- Radiolabeling: Precursor for

or

labeling for receptor autoradiography and PET imaging of neuroendocrine tumors.

- Formulation Science:
 - Used in the development of Sustained Release (SR) microspheres (PLGA encapsulation) to overcome half-life limitations.

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